

# A Comparative Guide to Certified Reference Materials for Stachyose Tetrahydrate Analysis

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## Compound of Interest

Compound Name: *Stachyose tetrahydrate*

Cat. No.: *B2893482*

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For researchers, scientists, and drug development professionals engaged in the quantitative analysis of **stachyose tetrahydrate**, the selection of a suitable Certified Reference Material (CRM) is a critical first step to ensure the accuracy and reliability of experimental results. This guide provides a comparative overview of available reference materials and detailed analytical methodologies for their use.

## Comparison of Stachyose Tetrahydrate Reference Materials

The following table summarizes the specifications of **stachyose tetrahydrate** reference materials available from various suppliers. While many suppliers offer high-purity **stachyose tetrahydrate**, it is important for users to verify if the material is certified as a CRM under standards such as ISO 17034, which guarantees its traceability and uncertainty.

Supplier/Brand	Product Name	Purity	CAS Number	Notes
Sigma-Aldrich	Stachyose hydrate from Stachys tuberifera	≥98% <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>	54261-98-2 <a href="#">[1]</a> <a href="#">[2]</a>	Suitable for HPLC, Certificate of Analysis available. <a href="#">[1]</a>
MP Biomedicals	Stachyose Tetrahydrate	Identity Test: Passes, Conforms to Standard (FTIR) <a href="#">[4]</a>	10094-58-3 <a href="#">[4]</a>	Certificate of Analysis available. <a href="#">[4]</a>
APExBIO	Stachyose tetrahydrate	= 98% <a href="#">[5]</a>	10094-58-3 <a href="#">[5]</a>	Certificate of Analysis available. <a href="#">[5]</a>
Selleck Chemicals	stachyose tetrahydrate	98% <a href="#">[6]</a>	10094-58-3 <a href="#">[6]</a>	Certificate of Analysis and NMR data available. <a href="#">[6]</a>
Matrix Scientific	Stachyose tetrahydrate	95+% <a href="#">[7]</a>	10094-58-3 <a href="#">[7]</a>	-
DC Chemicals	Stachyosetetrahydrate	>98% <a href="#">[7]</a>	10094-58-3 <a href="#">[7]</a>	-
Crysdot	D-Stachyosetetrahydrate	95+% <a href="#">[7]</a>	10094-58-3 <a href="#">[7]</a>	-

## Experimental Protocols for Stachyose Tetrahydrate Analysis

Accurate quantification of **stachyose tetrahydrate** relies on robust analytical methods. High-Performance Liquid Chromatography (HPLC) and High-Performance Thin-Layer Chromatography (HPTLC) are commonly employed techniques.

## High-Performance Liquid Chromatography (HPLC) Method

An established HPLC method for the simultaneous determination of stachyose, sucrose, and raffinose utilizes an Evaporative Light Scattering Detector (ELSD).[8]

- Chromatographic Conditions:
  - Column: Bondapak NH2 column[8]
  - Mobile Phase: A ternary solvent mixture of methanol-acetonitrile-water (55:25:20, v/v/v)[8]
  - Detector: Evaporative Light Scattering Detector (ELSD)[8]

Another HPLC method uses a Refractive Index Detector (RID) for the analysis of oligosaccharides.

- Chromatographic Conditions:
  - Column: COSMOSIL Packed column (Sugar-D 4.6 mm I.D. × 250 mm)[9]
  - Column Temperature: 30 °C[9]
  - Mobile Phase: 70% acetonitrile solution[9]
  - Flow Rate: 0.5 mL/min[9]
  - Injection Volume: 10 µL[9]
  - Detector: SHIMADZU Refractive Index detector (RID-10A)[9]

## High-Performance Thin-Layer Chromatography (HPTLC) Method

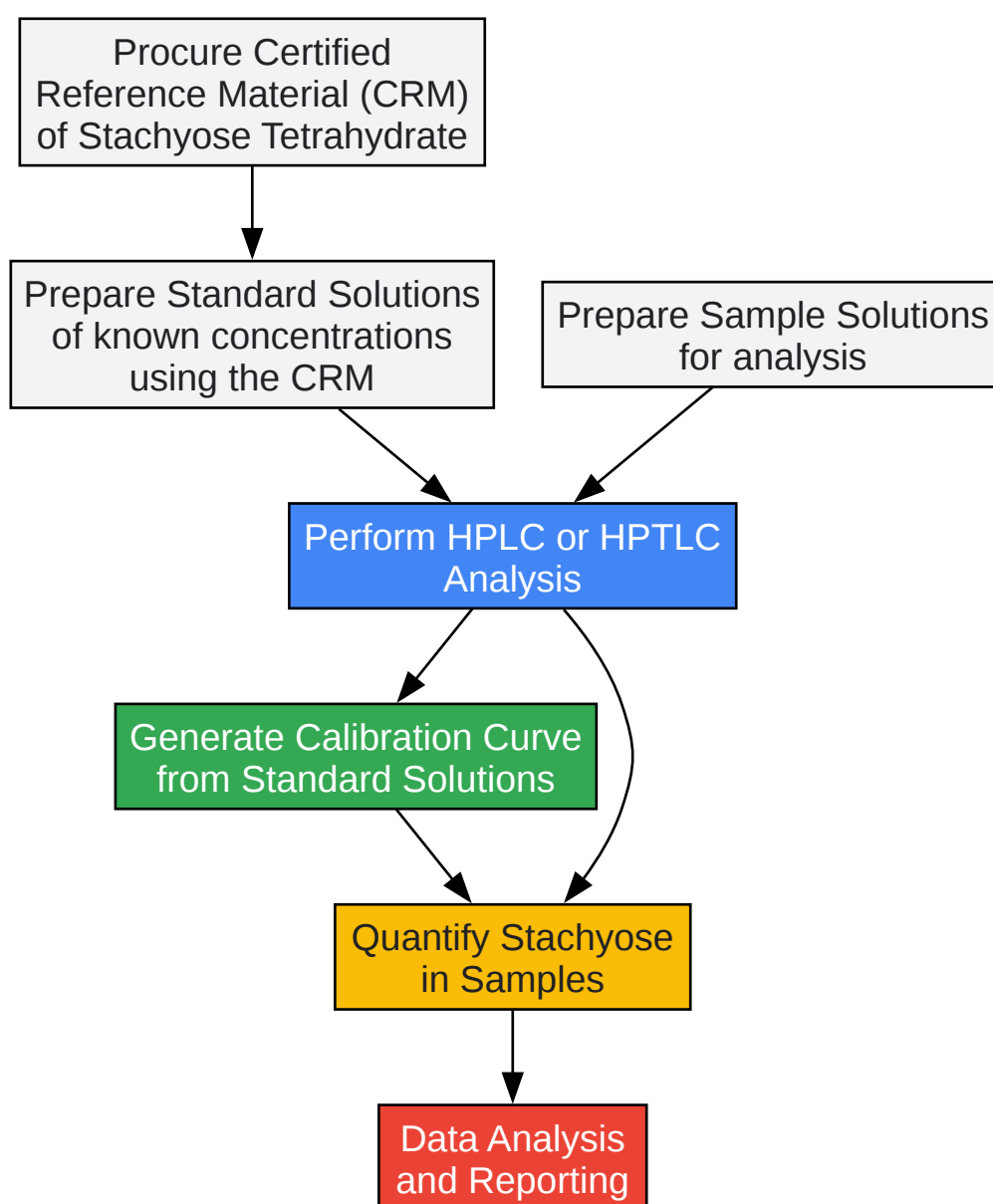
HPTLC offers a viable alternative for the quantification of stachyose.

- Chromatographic Conditions:

- Plate: HPTLC plates with silica gel
- Mobile Phase: A suitable solvent system for the separation of oligosaccharides.
- Detection: Visualization can be achieved using a derivatizing agent followed by densitometric analysis.

## Experimental Workflow

The following diagram illustrates a typical experimental workflow for the analysis of **stachyose tetrahydrate** using a certified reference material.



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Caption: Experimental workflow for **stachyose tetrahydrate** analysis.

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## References

- 1. 水苏糖 水合物 来源于块茎水苏 ≥98% (HPLC) | Sigma-Aldrich [[sigmaaldrich.com](https://sigmaaldrich.com)]
- 2. Stachyose 98 54261-98-2 from Stachys tubrifera [[sigmaaldrich.com](https://sigmaaldrich.com)]
- 3. Stachyose hydrate, from stachys tubrifera, ≥98% (CAS 54261-98-2) | Otto Chemie Pvt Ltd [[ottokemi.com](https://ottokemi.com)]
- 4. mpbio.com [[mpbio.com](https://mpbio.com)]
- 5. apexbt.com [[apexbt.com](https://apexbt.com)]
- 6. selleckchem.com [[selleckchem.com](https://selleckchem.com)]
- 7. lookchem.com [[lookchem.com](https://lookchem.com)]
- 8. Purification and determination of stachyose in Chinese artichoke (Stachys Sieboldii Miq.) by high-performance liquid chromatography with evaporative light scattering detection - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 9. researchgate.net [[researchgate.net](https://researchgate.net)]
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